

Application Note & Protocol: Measuring 11-cis-Retinal Isomerase (RPE65) Activity

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Compound of Interest

Compound Name: 11-Cis-Retinal

Cat. No.: B022103

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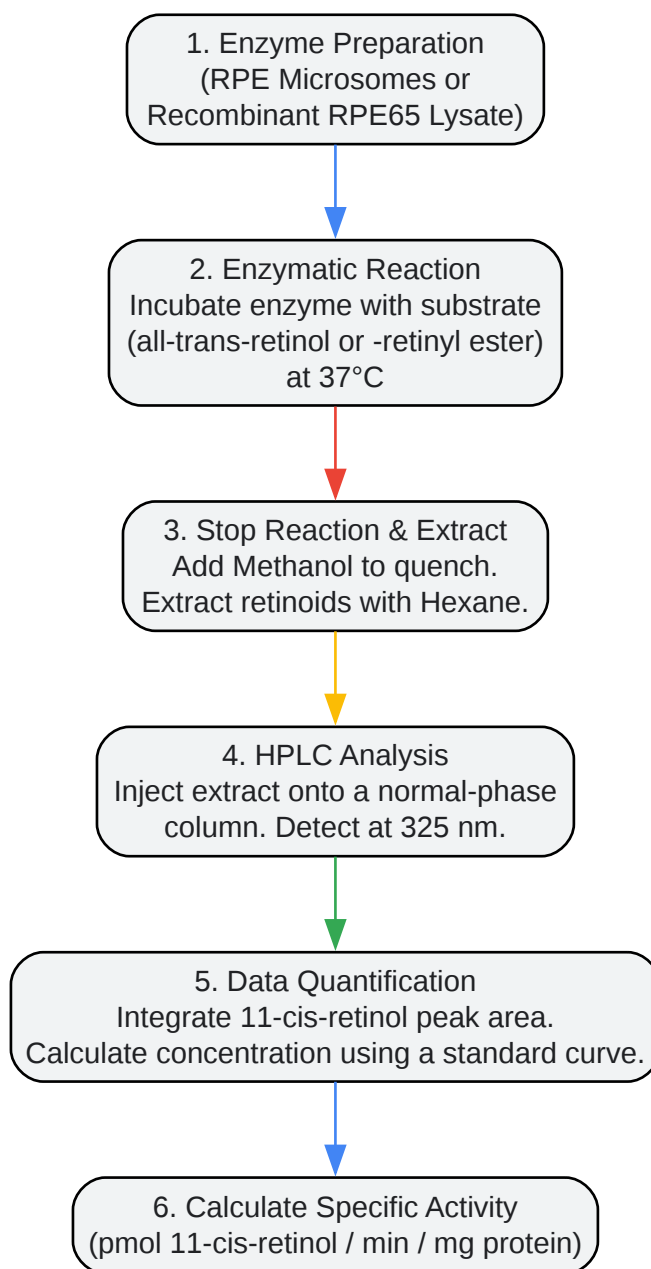
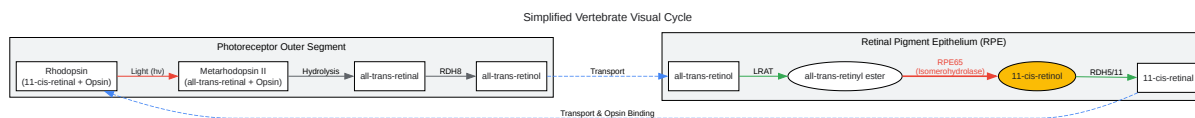
Audience: Researchers, scientists, and drug development professionals.

Introduction The visual cycle is a critical enzymatic pathway responsible for regenerating the visual chromophore, **11-cis-retinal**, which is essential for vision.^{[1][2]} A key, rate-limiting step in this process is the conversion of all-trans-retinyl esters to 11-cis-retinol.^[3] This reaction is catalyzed by the retinal pigment epithelium-specific 65 kDa protein (RPE65), a retinoid isomerohydrolase.^{[1][4][5]} Mutations in the RPE65 gene can disrupt the visual cycle, leading to an accumulation of all-trans-retinyl esters and severe retinal dystrophies such as Leber congenital amaurosis (LCA).^{[5][6][7]} Therefore, accurately measuring RPE65 isomerase activity is crucial for understanding the pathogenesis of these diseases, for developing therapeutic interventions like gene therapy, and for screening potential pharmacological modulators.

This document provides a detailed protocol for measuring RPE65 isomerase activity in vitro using either native retinal pigment epithelium (RPE) microsomes or cultured cells expressing recombinant RPE65. The principle of the assay involves incubating the enzyme source with a suitable retinoid substrate and quantifying the product, 11-cis-retinol, using high-performance liquid chromatography (HPLC).

The Visual Cycle Pathway

The regeneration of **11-cis-retinal** is a multi-step process occurring in the photoreceptor and retinal pigment epithelium (RPE) cells. The RPE65-mediated isomerization is the central, energy-requiring step of this pathway.



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